

Application Notes and Protocols: Cyclopropanation Reactions Using Phenacyl Sulfonium Ylides

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Compound of Interest

Compound Name:	<i>DIMETHYL PHENACYL SULFONIUM BROMIDE</i>
CAS No.:	<i>5667-47-0</i>
Cat. No.:	<i>B1593513</i>

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Introduction

Cyclopropanation reactions are fundamental transformations in organic synthesis, providing access to the cyclopropyl motif, a structural feature present in numerous natural products, pharmaceuticals, and agrochemicals. The strained three-membered ring imparts unique conformational and electronic properties to molecules, often leading to enhanced biological activity and metabolic stability. Among the various methods for cyclopropane synthesis, the use of sulfur ylides, particularly phenacyl sulfonium ylides, offers a robust and versatile approach. This guide provides an in-depth exploration of cyclopropanation reactions employing phenacyl sulfonium ylides, covering the underlying mechanistic principles, scope and limitations, and detailed experimental protocols.

Phenacyl sulfonium ylides are stabilized sulfur ylides, meaning the negative charge on the ylidic carbon is delocalized onto the adjacent carbonyl group. This stabilization renders them

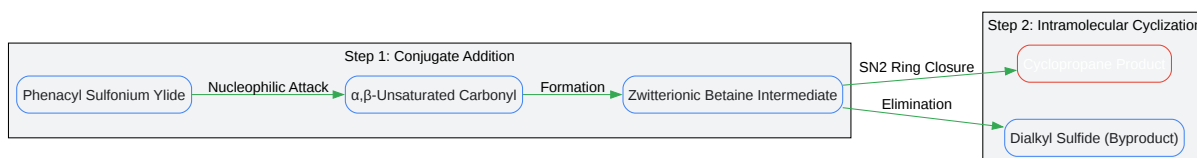
more bench-stable and easier to handle compared to their non-stabilized counterparts.^[1] The reaction of these ylides with electron-deficient alkenes, a variant of the renowned Corey-Chaykovsky reaction, proceeds via a nucleophilic conjugate addition followed by an intramolecular cyclization to furnish the corresponding cyclopropane.^{[2][3][4]} This methodology is particularly effective for the cyclopropanation of α,β -unsaturated ketones, esters, and other Michael acceptors.

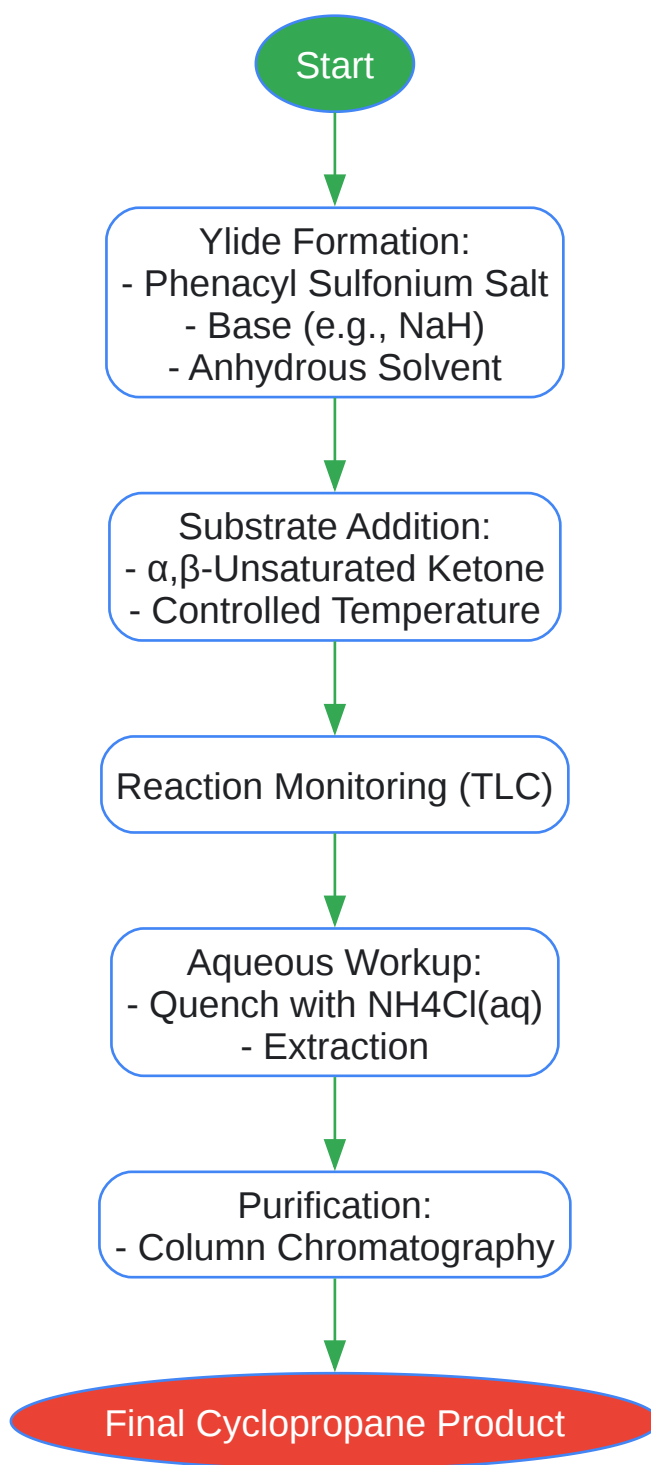
Mechanistic Insights

The cyclopropanation reaction using phenacyl sulfonium ylides is a stepwise process initiated by the nucleophilic attack of the ylide on the β -carbon of an electron-deficient alkene (Michael acceptor). This conjugate addition is typically the rate-determining step and results in the formation of a zwitterionic betaine intermediate.^{[5][6]} The subsequent intramolecular nucleophilic substitution, where the enolate attacks the carbon bearing the sulfonium group, leads to the formation of the cyclopropane ring and the expulsion of a dialkyl sulfide as a byproduct.^{[2][4]}

The stereochemical outcome of the reaction is often influenced by the reaction conditions. Under kinetic control, the stereochemistry of the cyclopropane is established during the irreversible ring-closing step. However, if the initial betaine formation is reversible, equilibration can occur, potentially leading to a mixture of diastereomers. Factors such as the nature of the base, solvent, and reaction temperature can significantly impact the reversibility of the initial addition and, consequently, the diastereoselectivity of the reaction.^[7]

Visualization of the Reaction Mechanism





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Sources

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